

Commercial Availability and Synthetic Guide for 1,3-Dimesitylimidazolium Chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dimesitylimidazolium chloride

Cat. No.: B136462

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and synthetic routes for **1,3-Dimesitylimidazolium chloride**, a key precursor to N-heterocyclic carbenes (NHCs) utilized in catalysis and drug development.

Commercial Availability

1,3-Dimesitylimidazolium chloride is readily available from a variety of chemical suppliers. The following table summarizes the offerings from several major vendors, providing a comparative overview of purity, available quantities, and product numbers for easy procurement.

Supplier	Product Name	CAS Number	Purity	Available Quantities	Product Number / Link
Thermo Scientific Chemicals	1,3-Dimesitylimidazolium chloride	141556-45-8	95%	1 g, 5 g	--INVALID-LINK--
TCI America	1,3-Dimesitylimidazolium Chloride	141556-45-8	>98.0% (HPLC)	1 g, 5 g, 25 g	D3446
Sigma-Aldrich	1,3-Bis(2,4,6-trimethylphenyl)imidazolium chloride	141556-45-8	Not specified	Custom	--INVALID-LINK--
BioFuran Materials	1,3-Dimesitylimidazolium chloride	141556-45-8	97%+	25 g, 100 g	--INVALID-LINK--[1]
Chem-Impex	1,3-Dimesitylimidazolium chloride	141556-45-8	≥ 98% (HPLC)	Not specified	--INVALID-LINK--[2]
Benchchem	1,3-Dimesitylimidazolium chloride	141556-45-8	Not specified	Not specified	B136462[3]

Synthesis of 1,3-Dimesitylimidazolium Chloride: A Detailed Experimental Protocol

The most common and well-established method for the synthesis of **1,3-Dimesitylimidazolium chloride** is a two-step procedure. The first step involves the condensation of 2,4,6-

trimethylaniline (mesitylamine) with glyoxal to form the intermediate N,N'-dimesitylethylenediimine. The subsequent cyclization of this diimine with a source of formaldehyde and hydrochloric acid affords the final product.

Step 1: Synthesis of N,N'-Dimesitylethylenediimine

This procedure is adapted from the supporting information provided by Hans et al. (2015).

Materials:

- 2,4,6-Trimethylaniline (Mesitylamine)
- Glyoxal (40% aqueous solution)
- Methanol
- Formic acid

Procedure:

- In a suitable reaction vessel, dissolve 2,4,6-trimethylaniline in methanol.
- To this solution, add a 40% aqueous solution of glyoxal.
- Add a catalytic amount of formic acid to the mixture.
- Stir the resulting mixture at room temperature. A yellow precipitate of N,N'-dimesitylethylenediimine should form.
- Collect the solid product by filtration and wash with cold methanol to remove any unreacted starting materials.
- The product can be dried under vacuum. A typical yield for this step is approximately 91%.

Step 2: Synthesis of 1,3-Dimesitylimidazolium chloride

This procedure is a continuation from the work of Hans et al. (2015).

Materials:

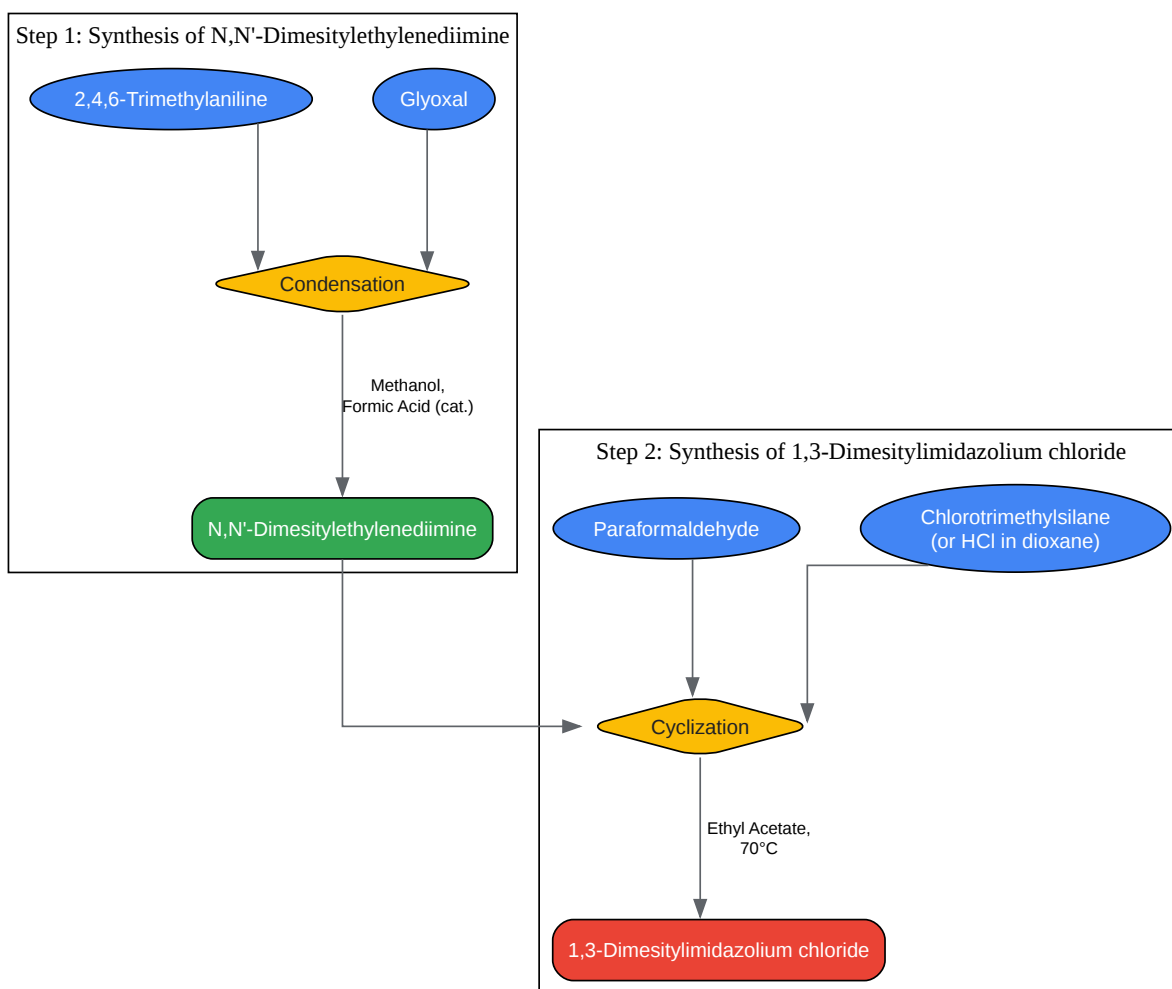
- N,N'-Dimesitylethylenediimine (from Step 1)
- Paraformaldehyde
- Ethyl acetate
- Chlorotrimethylsilane (TMSCl) or 4N HCl in dioxane

Procedure:

- Suspend the N,N'-dimesitylethylenediimine in ethyl acetate in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- Add paraformaldehyde to the suspension.
- Heat the mixture to 70 °C.
- Slowly add chlorotrimethylsilane (or a solution of 4N HCl in dioxane) to the heated mixture.
- Continue stirring the reaction mixture at 70 °C for several hours. The color of the suspension may change.
- Cool the mixture to room temperature and then further cool in an ice bath.
- Collect the resulting precipitate by filtration.
- Wash the solid with cold ethyl acetate and then diethyl ether.
- Dry the final product, **1,3-Dimesitylimidazolium chloride**, under vacuum. This step typically yields an off-white to white microcrystalline powder with a yield of around 85%.

Synthetic Workflow Diagram

The following diagram illustrates the two-step synthesis of **1,3-Dimesitylimidazolium chloride**.



[Click to download full resolution via product page](#)

Caption: Two-step synthesis of **1,3-Dimesitylimidazolium chloride**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. biofuranchem.com [biofuranchem.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 1,3-Dimesitylimidazolium chloride | 141556-45-8 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [Commercial Availability and Synthetic Guide for 1,3-Dimesitylimidazolium Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b136462#commercial-availability-of-1-3-dimesitylimidazolium-chloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

